

Technical Guide: Solubility and Stability of 3-Cyclopropoxy-4-fluoro-2-methylpyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-fluoro-2-methylpyridine

Cat. No.: B14816574

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Executive Summary

3-Cyclopropoxy-4-fluoro-2-methylpyridine (MW: 167.18 g/mol) is a functionalized pyridine derivative characterized by a delicate balance of basicity and electrophilicity. Its utility in drug development is defined by two competing chemical behaviors: the lipophilicity conferred by the cyclopropoxy/methyl groups and the reactivity of the 4-fluoro substituent.

- **Solubility:** Exhibits pH-dependent aqueous solubility (high solubility at pH < 4.0). Highly soluble in aprotic organic solvents (DCM, DMSO).
- **Stability Criticality:** The compound is metastable. The 4-fluoro position is highly activated towards Nucleophilic Aromatic Substitution (S_NAr), particularly under acidic conditions or in nucleophilic solvents (alcohols). The cyclopropyl ether linkage presents a secondary risk of acid-catalyzed ring opening.

Physicochemical Profile

Property	Value / Description	Technical Context
Molecular Formula	C9H10FNO	--
Molecular Weight	167.18 g/mol	Low MW fragment, favorable for CNS penetration if lipophilicity is controlled.
Physical State	Low-melting solid or Viscous Liquid	Analogs (e.g., 3-fluoro-2-methylpyridine) are liquids. The cyclopropoxy group adds rigidity, potentially raising MP slightly.
Predicted pKa	3.8 – 4.5 (Pyridine Nitrogen)	The electron-withdrawing 4-Fluoro group lowers the pKa relative to 2-picoline (pKa ~5.9).
Predicted LogP	2.2 – 2.8	Moderately lipophilic. The cyclopropyl group adds ~1.0 log unit compared to a methoxy group.
H-Bond Donors/Acceptors	0 / 3	Pyridine N, Ether O, and Fluorine act as acceptors.

Solubility Profile

Aqueous Solubility & pH Dependence

As a weak base (pKa ~4.0), the solubility of **3-Cyclopropoxy-4-fluoro-2-methylpyridine** is governed by the Henderson-Hasselbalch equation.

- pH < 2.0 (Simulated Gastric Fluid): High Solubility (>10 mg/mL). The pyridine nitrogen is fully protonated (), forming a soluble pyridinium salt.
- pH 4.0 – 6.0: Transitional Solubility. As pH approaches pKa, solubility drops logarithmically.

- pH > 7.0 (Physiological/Basic): Low Solubility (<0.1 mg/mL). The neutral free base predominates, limiting solubility due to the lipophilic cyclopropyl and fluoro substituents.

Organic Solvent Compatibility

Selection of process solvents is critical to prevent degradation (see Section 4).

- Recommended (Inert): Dichloromethane (DCM), Ethyl Acetate, Acetonitrile (ACN), DMSO, Toluene.
- Restricted (Nucleophilic): Methanol, Ethanol, Isopropanol. Risk: S_NAr displacement of fluorine.
- Restricted (Reactive): Acetone. Risk: Aldol-type condensation if trace base is present.

Stability & Degradation Mechanisms

The stability of this molecule is defined by two major electrophilic "hotspots": the C4-position (activated by the pyridine nitrogen) and the cyclopropyl ether oxygen.

Nucleophilic Aromatic Substitution (S_NAr)

The 4-fluoro substituent is the primary stability risk. In pyridines, the 2- and 4-positions are electron-deficient. The electronegativity of the 4-fluoro atom, combined with the electron-withdrawing nature of the pyridine ring, makes this position highly susceptible to nucleophilic attack.

- Mechanism: If dissolved in a nucleophilic solvent (e.g., Methanol) and heated or catalyzed by acid/base, the solvent can displace the fluoride ion.
- Reaction:
- Prevention: Avoid protic solvents (MeOH, EtOH) during heating steps. Use non-nucleophilic bases (e.g., DIPEA, t-BuOK) if base is required.

Acid-Catalyzed Ring Opening

Cyclopropyl ethers are acid-sensitive. While the electron-poor pyridine ring stabilizes the ether oxygen (reducing basicity), strong acids can protonate the ether oxygen, leading to ring opening.

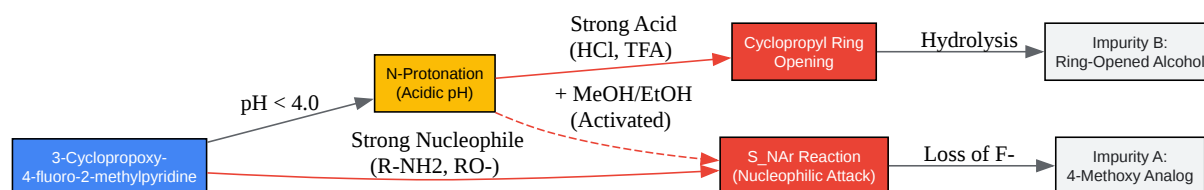
- Mechanism: Protonation of ether oxygen

C-O bond cleavage

Formation of ring-opened alkyl chain (often rearranging to an allyl or homoallyl cation derivative).

- Risk Level: Moderate. Requires strong acid (e.g., HCl, TFA) and heat.

Visualizing Degradation Pathways



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Figure 1: Primary degradation pathways. The S_NAr pathway is the dominant risk in nucleophilic solvents.

Experimental Protocols

Protocol: Equilibrium Solubility Determination

Do not use standard UV-Vis without HPLC separation due to potential degradation during the assay.

- Preparation: Prepare buffer solutions at pH 1.2, 4.5, 6.8, and 7.4.
- Saturation: Add excess solid compound to 2 mL of each buffer in amber glass vials.

- Equilibration: Shake at 25°C for 24 hours.
- Filtration: Filter supernatant through a 0.22 µm PTFE filter (avoid Nylon, which can bind pyridines).
- Analysis: Analyze filtrate by HPLC-UV (254 nm).
 - Mobile Phase: ACN / 10mM Ammonium Bicarbonate (pH 8.0). Note: Use basic mobile phase to ensure sharp peak shape for basic pyridines.

Protocol: Forced Degradation (Stress Testing)

To validate the stability profile, perform the following stress tests:

Stress Condition	Procedure	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 4 hours	Potential ring opening; check for polar impurities.
Base Hydrolysis	0.1 N NaOH, 60°C, 4 hours	Likely stable, unless F is displaced by OH (low risk).
Oxidation	3% H ₂ O ₂ , RT, 2 hours	Formation of Pyridine N-Oxide (M+16).
Nucleophilic Stress	Dissolve in Methanol, 50°C, 12 hours	Critical: Check for M-4 (F OMe) exchange.

Handling and Storage Recommendations

- Storage: Store at -20°C or 2-8°C under an inert atmosphere (Argon/Nitrogen).
- Container: Amber glass vials with PTFE-lined caps. Avoid long-term storage in plastic if liquid (potential leaching).
- Handling:
 - Avoid dissolving in methanol or ethanol for long-term stock solutions. Use DMSO or Acetonitrile.

- Protect from light (pyridines can undergo photodegradation).

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